

Technical Guide: Physicochemical Properties of 4-Ethyl-2-methoxyphenol-d3

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d3

Cat. No.: B15136324

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Introduction

4-Ethyl-2-methoxyphenol-d3 is the deuterated form of 4-ethylguaiacol, a phenolic compound of significant interest in various fields, including flavor chemistry, atmospheric science, and as a potential biomarker. Its deuteration makes it a valuable internal standard for mass spectrometry-based quantification of its non-deuterated counterpart. This technical guide provides an in-depth overview of the physical properties of **4-Ethyl-2-methoxyphenol-d3**, alongside relevant experimental context.

Disclaimer: Quantitative physical property data for **4-Ethyl-2-methoxyphenol-d3** is not readily available in the literature. The data presented below is for the non-deuterated analogue, 4-Ethyl-2-methoxyphenol, and serves as a close approximation. Isotopic labeling with deuterium typically has a minimal effect on bulk physical properties such as melting and boiling points.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, formulation, and analysis.

Quantitative Data Summary

Property	Value (for 4-Ethyl-2-methoxyphenol)	Reference
Molecular Formula	C ₉ H ₉ D ₃ O ₂	N/A
Molecular Weight	155.22 g/mol	N/A
Appearance	Clear colorless to pale yellow liquid	[1]
Melting Point	15 °C	[2][3]
Boiling Point	234-236 °C (at 760 mmHg)	[2][3]
Density	1.063 g/mL at 25 °C	[2][3]
Refractive Index	1.5260-1.5300 at 20 °C	[1]
Water Solubility	2.41 g/L (Predicted)	[4]
logP	2.36 (Predicted)	[4]

Experimental Protocols

Standard methodologies are employed to determine the physical properties of phenolic compounds. While specific protocols for **4-Ethyl-2-methoxyphenol-d3** are not published, the following represents established procedures.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For compounds like 4-Ethyl-2-methoxyphenol, which has a melting point near room temperature, a capillary melting point apparatus is commonly used.

Methodology:

- A small, dry sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.

- The temperature range over which the sample melts is recorded.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology:

- A small volume of the liquid is placed in a test tube with a boiling chip.
- A thermometer is positioned with its bulb just above the liquid surface.
- The test tube is heated gently.
- The temperature at which the liquid boils and its vapor condenses on the thermometer is recorded as the boiling point. For high-boiling liquids, distillation under reduced pressure is often employed.[\[5\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

- A known volume of the liquid is accurately measured using a pycnometer or a calibrated micropipette.
- The mass of the liquid is determined using an analytical balance.
- The density is calculated by dividing the mass by the volume.

Determination of Refractive Index

The refractive index measures how light bends as it passes through a substance.

Methodology:

- A few drops of the liquid are placed on the prism of a refractometer.

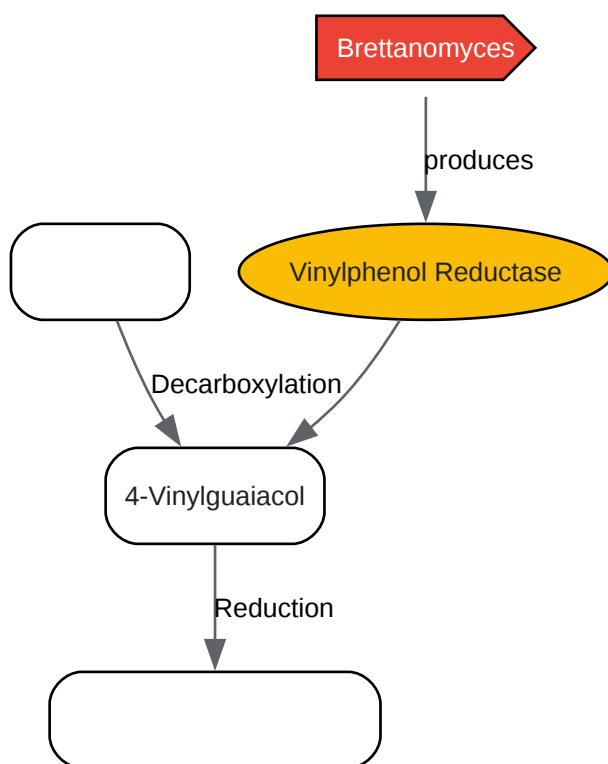
- The instrument is calibrated, and the refractive index is read from the scale.
- The temperature is controlled and recorded, as the refractive index is temperature-dependent.

Signaling Pathways and Experimental Workflows

4-Ethyl-2-methoxyphenol is a key volatile phenol in wine, often associated with the spoilage yeast *Brettanomyces*. Its formation and analysis are critical in the wine industry.

Formation of 4-Ethyl-2-methoxyphenol in Wine

Brettanomyces yeast can convert ferulic acid, a hydroxycinnamic acid naturally present in grapes, into 4-ethylguaiaicol. This biotransformation is a significant contributor to the sensory characteristics of some wines.

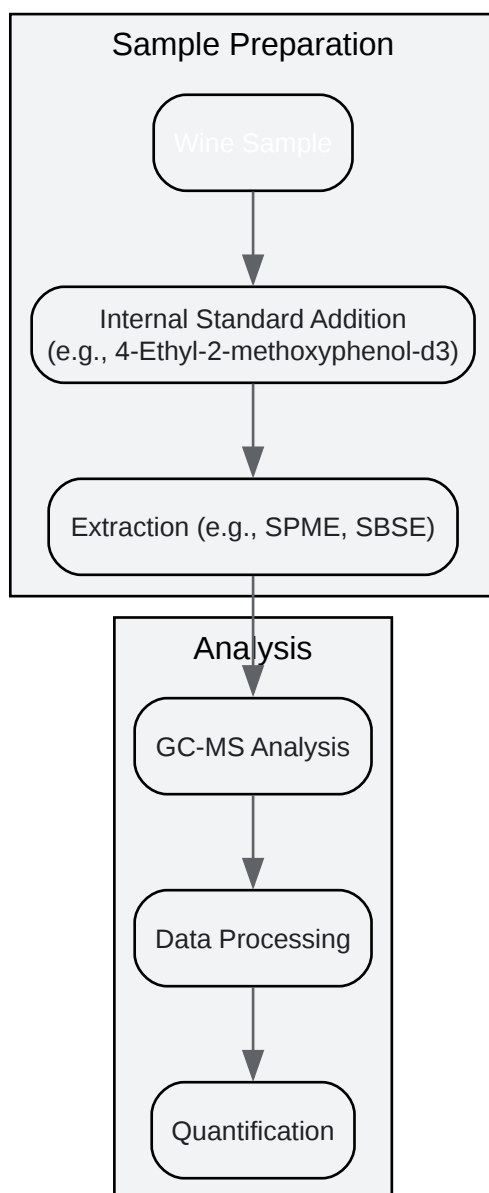


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Biotransformation of Ferulic Acid to 4-Ethyl-2-methoxyphenol by *Brettanomyces*.

Experimental Workflow for Volatile Phenol Analysis in Wine

The analysis of volatile phenols like 4-ethylguaiacol in wine typically involves extraction followed by gas chromatography-mass spectrometry (GC-MS).



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General workflow for the analysis of volatile phenols in wine using GC-MS.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Ethyl-2-methoxyphenol-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136324#4-ethyl-2-methoxyphenol-d3-physical-properties]

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